

# Application Notes and Protocols for Tizanidine

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## Compound of Interest

Compound Name: *Taxezipidine L*

Cat. No.: *B15590200*

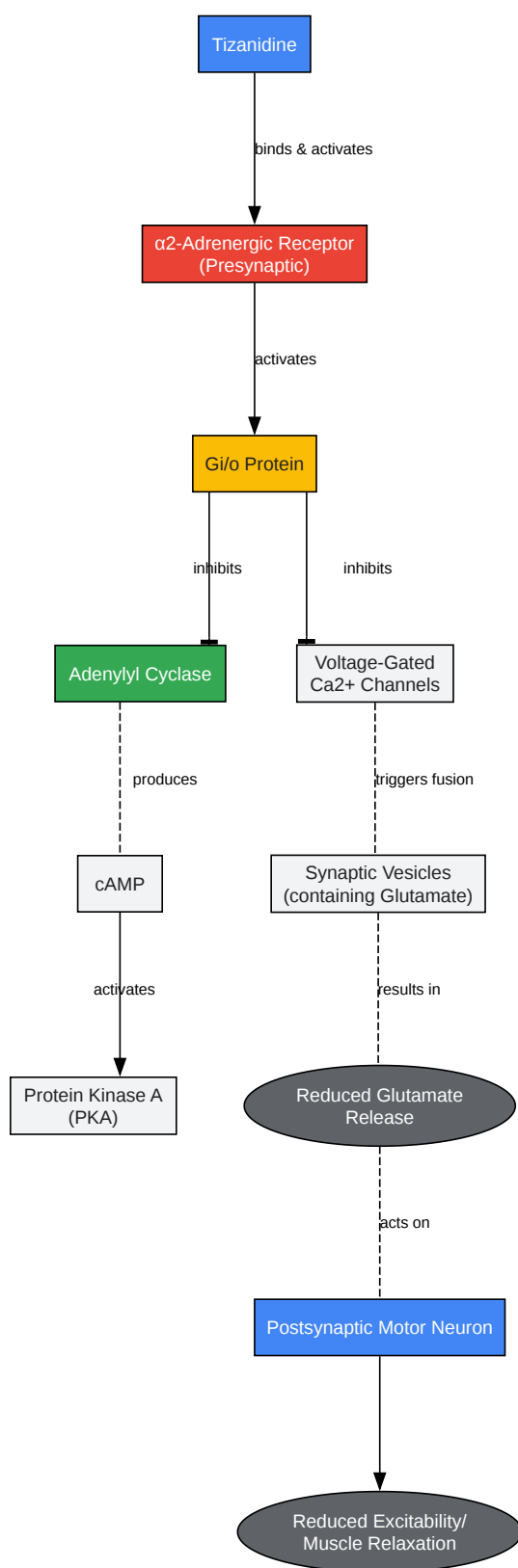
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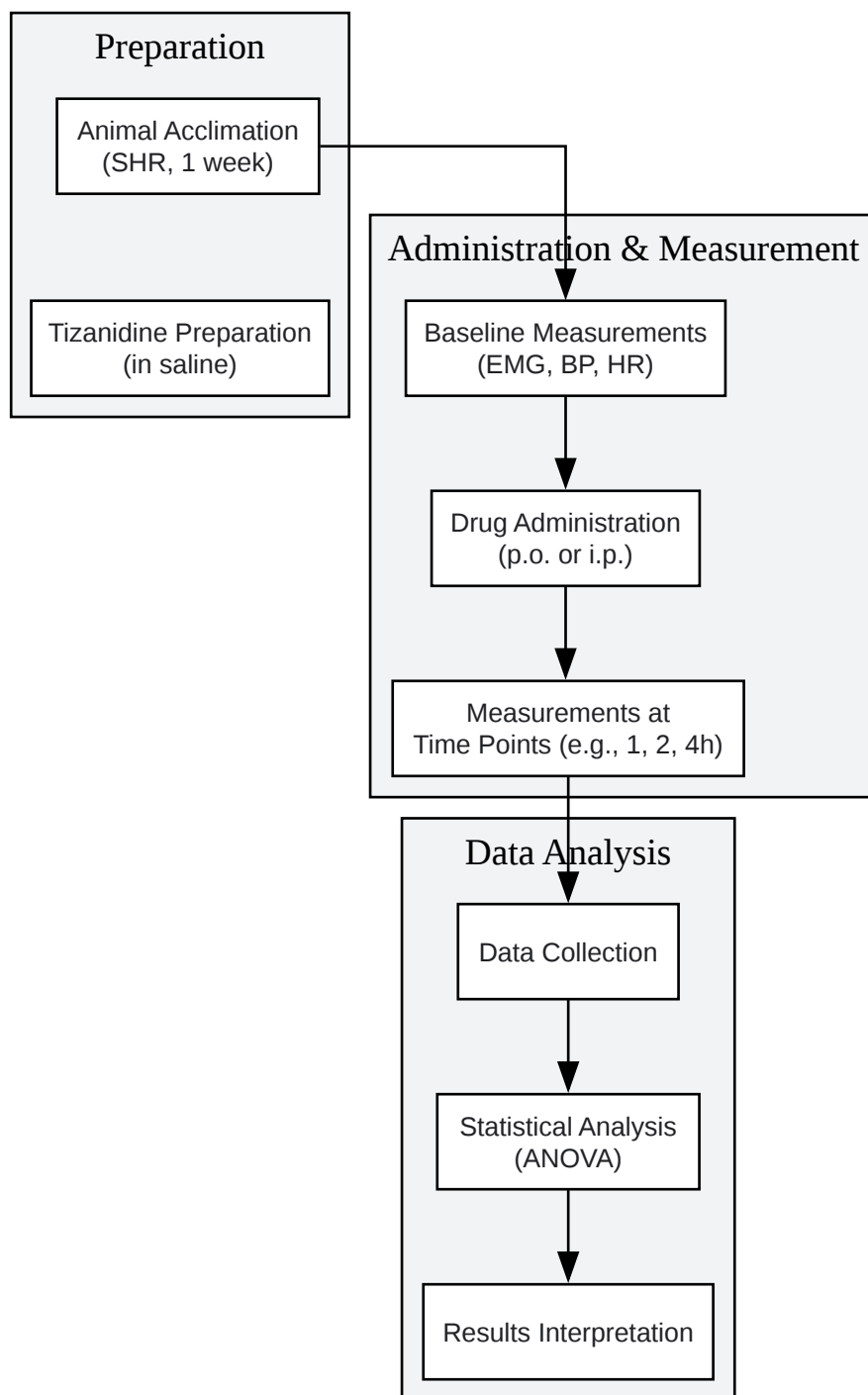
Disclaimer: No public information was found for a compound named "**Taxezipidine L**." The following application notes and protocols are provided for Tizanidine, a structurally and functionally related alpha-2 adrenergic agonist, based on available scientific literature. Tizanidine is a centrally acting muscle relaxant used to treat spasticity.

## Mechanism of Action

Tizanidine is a potent agonist of  $\alpha$ 2-adrenergic receptors.[1][2] Its primary mechanism of action involves the presynaptic inhibition of motor neurons in the spinal cord.[1] By stimulating  $\alpha$ 2-receptors, tizanidine reduces the release of excitatory amino acids, such as glutamate and aspartate, from spinal interneurons.[1][2] This action dampens the polysynaptic reflexes that are major contributors to muscle spasticity.[1][2] Tizanidine also exhibits some weaker affinity for  $\alpha$ 1-adrenergic receptors, which may account for its mild and transient cardiovascular effects.[1]

## Signaling Pathway of Tizanidine





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## References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Tizanidine: neuropharmacology and mechanism of action - PubMed [pubmed.ncbi.nlm.nih.gov]
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